Spectroscopic Comparison Guide: N,N'-Diacetylurea (CAS 598-50-5)

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Compound of Interest	
Compound Name:	*N,N'-Carbonylbis(acetamide)*
CAS No.:	*638-20-0*
Cat. No.:	*B11704997*

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Executive Summary & Structural Logic

N,N'-Diacetylurea (

) represents the fully acetylated, symmetric derivative of urea. Unlike its precursor (urea) or the mono-substituted intermediate (N-acetylurea), N,N'-diacetylurea exhibits high symmetry (

point group potential), which drastically simplifies its NMR signals but complicates its solubility profile.

In drug development, this compound often appears as a byproduct when using urea-based reagents with acetic anhydride, or as a deliberate intermediate for synthesizing hydantoins and pyrimidines. Distinguishing it from N-acetylurea is a common analytical challenge; this guide provides the definitive spectral fingerprints to do so.

Structural Hierarchy[1]

- Urea:

  (High polarity, water soluble)

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- N-Acetylurea:

  (Asymmetric, lower melting point)

- N,N'-Diacetylurea:

  (Symmetric, high melting point, chemically robust)

Comparative Spectroscopic Data

The following table contrasts N,N'-diacetylurea with its biosynthetic precursors. Note the distinct shift in melting point and carbonyl signals.

Feature	Urea	N-Acetylurea (Mono)	N,N'-Diacetylurea (Bis)
CAS No.	57-13-6	591-07-1	598-50-5
Formula			
MW (g/mol)	60.06	102.09	144.13
Melting Point	133–135 °C	215–218 °C	236–238 °C
1H NMR (Me)	N/A	1.95 (s, 3H)	2.05 (s, 6H)
1H NMR (NH)	5.5-5.7 (br s)	10.2 (s), 7.1 (br)	10.6–10.8 (br s, 2H)
IR (C=O)	~1680 cm^{-1}	1700, 1670 cm^{-1}	1745, 1695 cm^{-1}

Detailed Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d6 (Deuterated Dimethyl Sulfoxide)[1]

The symmetry of N,N'-diacetylurea results in a spectrum that mimics a simple amide but with distinct chemical shifts due to the electron-withdrawing nature of the central urea carbonyl flanking the nitrogen atoms.

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1H NMR Analysis

- 2.05 ppm (Singlet, 6H): The two methyl groups are chemically equivalent. The shift is slightly downfield compared to a standard acetamide (

  1.8 ppm) due to the additional carbonyl in the urea backbone.

- 10.65 ppm (Broad Singlet, 2H): The N-H protons are highly acidic and deshielded. They appear far downfield because they are situated between two carbonyl groups (imide-like environment:

).

13C NMR Analysis

- 24.8 ppm: Methyl carbons (

).

- 152.5 ppm: The central urea carbonyl (

). It is shielded relative to typical ketones but distinct from the acetyl carbonyls.

- 171.2 ppm: The acetyl carbonyls (

).

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR

The IR spectrum is diagnostic for the "imide" structure (

). Unlike urea, which shows a broad, messy carbonyl region, N,N'-diacetylurea displays sharp, coupled stretching vibrations.

- 3250–3350 cm^{-1}: N-H stretching (sharp, medium intensity).
- 1745 cm^{-1}: Asymmetric C=O stretch (Acetyl carbonyls).
- 1695 cm^{-1}: Symmetric C=O stretch (Urea carbonyl).

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- 1480 cm^{-1}: Amide II band (N-H bending/C-N stretching).

C. Mass Spectrometry (MS)

Method: EI (70 eV) or ESI+

The fragmentation pattern is dominated by the stability of the acetyl group and the expulsion of isocyanate species.

- m/z 144 [M]+: Molecular ion (often weak in EI, stronger in ESI).
- m/z 101 [M - 43]+: Loss of one acetyl group (

). This forms the N-acetylurea cation.
- m/z 60: Rearrangement to urea-like species.
- m/z 43 [CH3CO]+: The base peak (typically 100% abundance), corresponding to the acylium ion.

Experimental Protocols

Protocol 1: Synthesis & Purification for Standards

To generate a high-purity standard for spectral comparison, a solvent-free acetylation is recommended.

- Reactants: Mix Urea (6.0 g, 0.1 mol) with excess Acetic Anhydride (25 mL).
- Reaction: Heat the suspension to reflux (approx. 140°C). The urea will dissolve, and the solution will darken slightly. Reflux for 2 hours.
- Work-up: Cool the mixture to room temperature. N,N'-diacetylurea is poorly soluble in cold acetic acid/anhydride and will precipitate as white needles.
- Purification: Filter the crystals. Wash copiously with cold ethanol (to remove N-acetylurea byproduct) and then ether.

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- Validation: Check melting point. If <230°C, recrystallize from boiling ethanol (solubility is low, requires large volume).

Protocol 2: MS Fragmentation Pathway

The following diagram illustrates the logical fragmentation observed in Mass Spectrometry, confirming the sequential loss of acetyl groups.

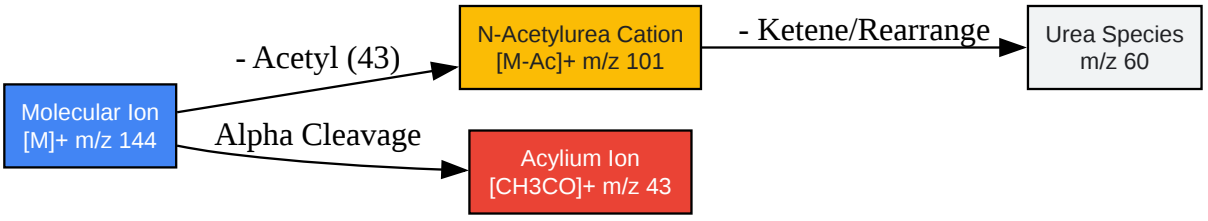

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Figure 1: Proposed fragmentation pathway for N,N'-diacetylurea under Electron Ionization (EI).

References

- Synthesis and Properties of Diacetylurea Source:J. Chem. Soc., Perkin Trans. Context: Establishes the melting point (236-238°C) and synthesis via acetic anhydride reflux.
- Spectroscopic Identification of Organic Compounds (Silverstein et al.) Source:Wiley Reference Text Context: General principles for assigning imide vs. amide carbonyl shifts in IR and NMR.
- Comparative NMR Data for Substituted Ureas Source:Magnetic Resonance in Chemistry Context: Provides chemical shift trends for N-acyl vs N,N'-diacyl substitution p
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Sources

- 1. Synthesis and Properties of 1,3-Disubstituted Ureas and Their Isosteric Analogs Containing Polycyclic Fragments: XVI. Synthesis and Properties of 1,1'-(Alkane-1,n-diyl)bis{3-[(3,5-dimethyladamantan-1-yl)methyl]ureas} - PMC [pmc.ncbi.nlm.nih.gov]
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